

Comparative Guide: Solubility of Sodium vs. Potassium Salts of Phthalic Acid

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Compound of Interest

Compound Name: *1,2-Benzenedicarboxylic acid, monosodium salt*

CAS No.: 827-27-0

Cat. No.: B148036

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Executive Summary

In pharmaceutical and analytical applications, the choice between sodium and potassium salts of phthalic acid is dictated by a trade-off between solubility and anhydrous stability.

- Potassium Hydrogen Phthalate (KHP) is the industry-standard primary reference material.^[1] While it possesses only moderate water solubility (~8 g/100 mL at 20°C), its ability to crystallize in a stable, anhydrous form makes it superior for precise gravimetric work.
- Sodium Hydrogen Phthalate (NaHP) and Disodium Phthalate () exhibit significantly higher solubility due to the high hydration energy of the sodium ion. However, their tendency to form hygroscopic hydrates (e.g., hemihydrates) renders them unsuitable as primary standards, despite their utility in high-concentration buffer systems.

This guide analyzes the physicochemical drivers behind these differences and provides experimental protocols for solubility determination.

Physicochemical Profile & Solubility Data

The solubility differences arise from the competition between Lattice Energy (energy required to break the crystal) and Hydration Enthalpy (energy released when ions interact with water).

Comparative Properties Table

Compound	Formula	MW (g/mol)	Solubility (Water, 25°C)	Hygroscopicity	Primary Use
Potassium Hydrogen Phthalate (KHP)		204.22	8.3 g / 100 mL [1]	Non-Hygroscopic	Primary Acid/Base Standard
Sodium Hydrogen Phthalate (NaHP)		188.11	Soluble (> 10 g/100 mL)*	Hygroscopic (Hemihydrate)	Buffers, Intermediates
Dipotassium Phthalate ()		242.31	Highly Soluble (> 100 g/100 mL)	Deliquescent	High-Ionic Strength Buffers
Disodium Phthalate ()		210.09	> 50 g / 100 mL [2]	Hygroscopic	Buffers, Plasticizer Synthesis

*Note: NaHP is significantly more soluble than KHP but exact gravimetric standards are rarely published due to its variable hydration state.

Temperature Dependence of KHP Solubility

KHP shows a positive enthalpy of dissolution, meaning solubility increases markedly with temperature. This property is utilized in recrystallization purification.

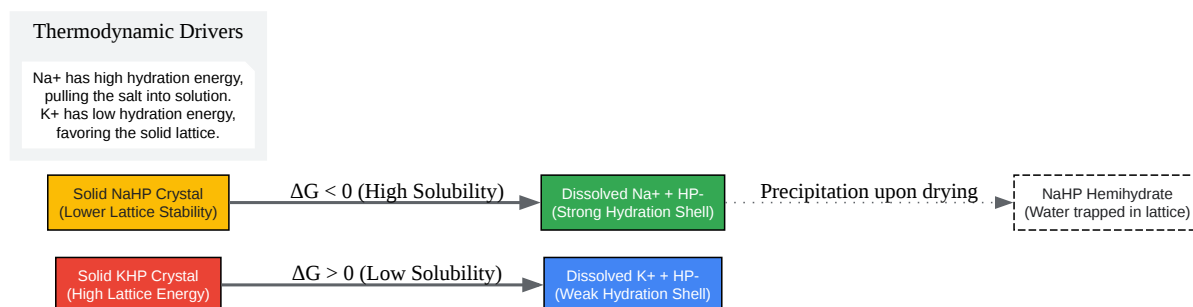
Temperature (°C)	Solubility of KHP (g/100 mL)
0	2.5
25	8.3
35	12.5
100 (Boiling)	~36.0

Mechanistic Analysis: Why is KHP Less Soluble?

The lower solubility of KHP compared to its sodium counterpart is a classic example of Lattice Stability vs. Hydration Energy.

- **Crystal Structure:** KHP forms a rigid orthorhombic crystal lattice stabilized by extensive intermolecular hydrogen bonding between the hydrogen phthalate anions. The potassium ion (K^+), being larger and "softer" (lower charge density) than sodium (Na^+), fits well into this lattice without dragging in water molecules.
- **Hydration Energy:** The sodium ion (Na^+) has a smaller ionic radius and higher charge density. This results in a much higher hydration enthalpy (ΔH_{hyd}). In solution, Na^+ attracts a strong shell of water molecules, which helps overcome the lattice energy.
- **The Consequence:** Potassium salts "want" to be in solution (or form hydrates) to satisfy the ion's affinity for water. Sodium salts, having lower hydration energy, are more content to remain in the crystal lattice if the lattice energy is sufficiently high (as it is in KHP).

Visualization: Solubility Equilibrium Pathways



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Figure 1: Thermodynamic equilibrium comparison. Sodium's high hydration energy drives dissolution, whereas Potassium's stable lattice resists it.

Experimental Protocol: Determination of Solubility

To verify solubility data for specific buffer formulations, the Shake-Flask Method coupled with Acid-Base Titration is the gold standard.

Materials Required[1][4][5][6][7][8][9][10][11][12][13][14]

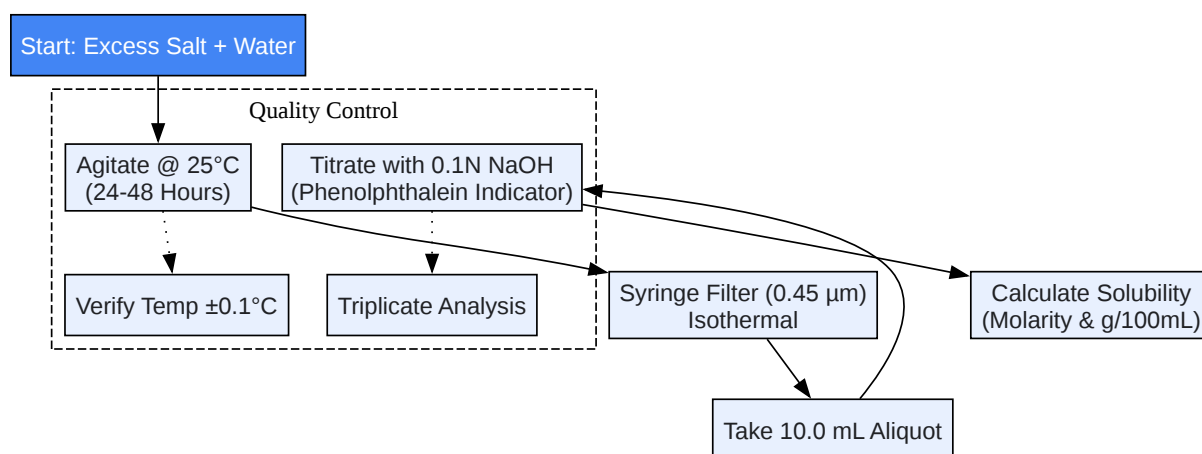
- Analytes: Potassium Hydrogen Phthalate (dried at 120°C for 2h), Sodium Hydrogen Phthalate.
- Solvent: Degassed, deionized water (Type I).
- Titrant: 0.1 N Sodium Hydroxide (NaOH), standardized.
- Indicator: Phenolphthalein (pH range 8.2–10.0).

Step-by-Step Methodology

- Supersaturation: Add excess salt (e.g., 15 g KHP or 25 g NaHP) to 100 mL of water in a jacketed glass vessel maintained at 25.0°C ± 0.1°C.

- Equilibration: Agitate the slurry continuously for 24–48 hours to ensure thermodynamic equilibrium.
- Filtration: Stop agitation and allow solids to settle for 1 hour. Filter the supernatant through a 0.45 μm syringe filter (pre-warmed to 25°C to prevent precipitation).
- Quantification (Titration):
 - Pipette exactly 10.0 mL of the filtered saturated solution into a flask.
 - Dilute with 50 mL distilled water.
 - Add 3 drops of phenolphthalein.[1]
 - Titrate with 0.1 N NaOH to a persistent light pink endpoint.
- Calculation:

Workflow Diagram



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Figure 2: Standard Operating Procedure (SOP) for solubility determination via saturation and titration.

Applications & Recommendations

When to use Potassium Hydrogen Phthalate (KHP)[1] [11]

- Primary Standardization: Due to its non-hygroscopic nature and high equivalent weight (204.22), KHP is the only choice for standardizing bases (NaOH/KOH).
- pH Calibration: 0.05 m KHP solution is a NIST-traceable primary buffer standard for pH 4.001 (at 25°C) [3].

When to use Sodium Phthalates (NaHP /)

- High-Capacity Buffers: If you need a phthalate buffer at high concentrations (>0.5 M) where KHP would precipitate, sodium salts are preferred.
- Counter-ion Effects: In drug development, if the active pharmaceutical ingredient (API) is a potassium salt, using a sodium buffer prevents the "common ion effect" from inadvertently precipitating the drug.

References

- NIST (National Institute of Standards and Technology). Standard Reference Material 84k - Potassium Hydrogen Phthalate. [\[Link\]](#)
- IUPAC. pH Measurements. Definition of pH scales, standard reference values, measurement of pH, and related terminology. Pure Appl. Chem., Vol. 74, No. 11, pp. 2169–2200, 2002. [\[Link\]](#)

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Sources

- [1. sites.allegheny.edu](https://sites.allegheny.edu) [sites.allegheny.edu]
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